

Application Notes and Protocols for Antibacterial Agent 82 in Agricultural Applications

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Compound of Interest

Compound Name: Antibacterial agent 82

Cat. No.: B12408073

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Introduction

Antibacterial Agent 82 is a novel benzothiazole derivative demonstrating significant potential for controlling bacterial diseases in agricultural settings. Its targeted activity against plant pathogens, coupled with a mechanism of action that involves the disruption of bacterial quorum sensing, makes it a promising candidate for integrated pest management strategies. These application notes provide an overview of its efficacy, mechanism of action, and protocols for its use in research and development.

Efficacy and Spectrum of Activity

Antibacterial Agent 82 has shown potent activity against a range of economically important plant pathogenic bacteria. The following tables summarize the quantitative data on its efficacy.

Table 1: In Vitro Antibacterial Activity of **Antibacterial Agent 82**

Target Pathogen	Efficacy Metric	Value	Reference Compound(s)
Xanthomonas oryzae pv. oryzae (Xoo)	EC ₅₀	1.54 µg/mL	-
Xanthomonas oryzae pv. oryzicola (Xoc)	EC ₅₀	47.6 mg/L	-
Xanthomonas citri subsp. citri (Xac)	EC ₅₀	36.8 mg/L	-
Xanthomonas oryzae pv. oryzae (Xoo)	Inhibition Rate (at 100 mg/L)	52.4%	-
Staphylococcus aureus	MIC Range	50 - 200 µg/mL	-
Bacillus subtilis	MIC Range	25 - 200 µg/mL	-
Escherichia coli	MIC Range	25 - 100 µg/mL	-

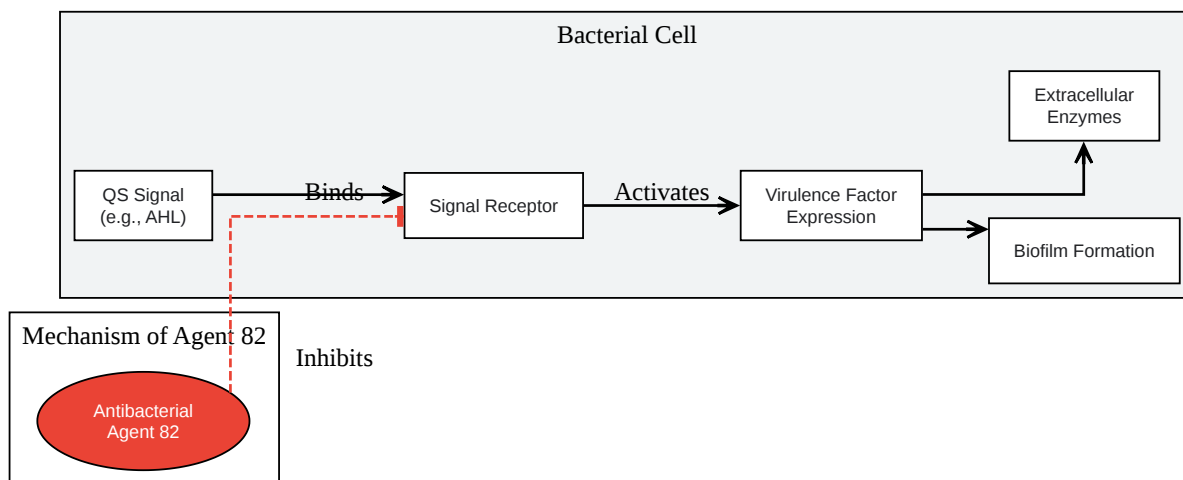
Table 2: In Vivo Protective and Curative Efficacy of **Antibacterial Agent 82** against *Xanthomonas oryzae* pv. *oryzae* (Xoo) in Rice

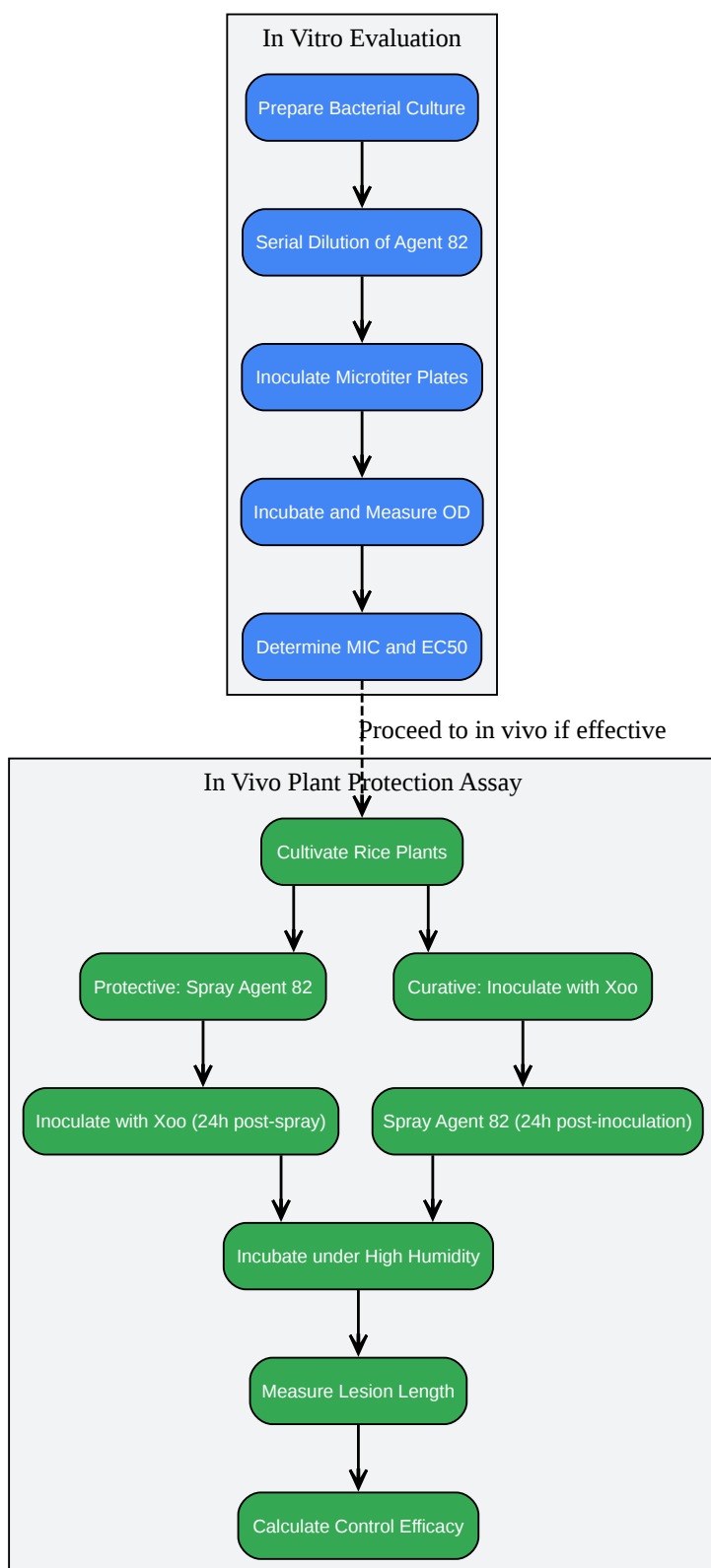
Treatment Concentration	Curative Activity	Protective Activity	Adjuvant
200 µg/mL	47.8%	48.7%	None
200 µg/mL	Enhanced	Enhanced	0.1% organic silicone or orange peel essential oil

Mechanism of Action: Quorum Sensing Inhibition

Antibacterial Agent 82 primarily functions by inhibiting quorum sensing (QS) in pathogenic bacteria.[1][2] QS is a cell-to-cell communication process that allows bacteria to coordinate gene expression based on population density. By disrupting QS, **Antibacterial Agent 82**

suppresses the expression of virulence factors essential for infection, such as biofilm formation, extracellular polysaccharide production, and the secretion of extracellular enzymes.[1][2]





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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